

what is the structure of 1,2-Eucin(13Z)-olein

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Compound of Interest

Compound Name: 1,2-Eucin(13Z)-olein

Cat. No.: B3026021

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Key Ambiguities and Contradictions:

- **Unclear Naming Convention:** The name "**1,2-Eucin(13Z)-olein**" is not a standard, systematically recognized chemical name for a triacylglycerol. The term "Eucin" does not correspond to a common fatty acid. It is possibly a typographical error for "Erucin," which would refer to a derivative of erucic acid. However, this cannot be confirmed without further clarification.
- **Conflicting Fatty Acid Composition:** Some sources describe "**1,2-Eucin(13Z)-olein**" as a triacylglycerol containing palmitic acid, oleic acid, and arachidonic acid.^{[1][2][3][4]} This composition does not align with the provided name, which implies the presence of "Eucin" and oleic acid on the glycerol backbone.
- **Discrepancies in CAS Numbers:** Different CAS (Chemical Abstracts Service) numbers have been associated with similar-sounding names, suggesting they are distinct chemical entities. For instance, "1,2-Erucin(13Z)-3-Olein" is associated with CAS number 26838-15-3^[5], while "**1,2-Eucin(13Z)-olein**" has been linked to CAS number 675876-04-7.^[2] This discrepancy further complicates the identification of the correct compound.

A triacylglycerol is defined by the specific fatty acids attached to its glycerol backbone at the sn-1, sn-2, and sn-3 positions. Without a clear and unambiguous identification of these fatty acids, the following critical components of the requested technical guide cannot be developed:

- **Chemical Structure and Physicochemical Properties:** A definitive chemical structure is the foundation for determining molecular weight, formula, and other physical and chemical

characteristics.

- Experimental Protocols: Synthesis, purification, and analytical methods are all specific to the exact molecular structure.
- Biological Activity and Signaling Pathways: Any discussion of the compound's role in biological systems would be purely speculative without knowing its precise structure.

Due to these fundamental inconsistencies, providing an in-depth technical guide with accurate data presentation, experimental protocols, and visualizations for "**1,2-Eucin(13Z)-olein**" is not feasible. Further clarification of the exact chemical structure or a correct, unambiguous chemical name is required to proceed with this request.

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